

Solubility Profile of 1-Naphthyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: 1-Naphthyl acetate

Cat. No.: B7734584

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **1-Naphthyl acetate** in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents. The information compiled herein is intended to support research and development activities by providing essential data on the physicochemical properties of this compound. **1-Naphthyl acetate** is a widely used chromogenic substrate for the detection of acetylcholinesterase (AChE) activity and has applications in identifying organophosphorus pesticide poisoning.

Quantitative Solubility Data

The solubility of **1-Naphthyl acetate** can vary depending on the solvent and experimental conditions. The following table summarizes the available quantitative and qualitative solubility data for **1-Naphthyl acetate** in various solvents. It is important to note that for DMSO, different sources report varying solubility values. Researchers are advised to perform their own solubility tests for their specific applications.

Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	100 mg/mL[1]	537.03 mM[1]	Ultrasonic assistance may be needed. Hygroscopic DMSO can significantly impact solubility; use freshly opened DMSO.[1]
37 mg/mL[2]	198.7 mM[2]	Moisture-absorbing DMSO can reduce solubility; it is recommended to use fresh DMSO.	
Dioxane	0.1 g/mL	-	Results in a clear, colorless solution.
Ethanol	Soluble	-	Quantitative data not specified.
Water	Insoluble	-	
In Vivo Formulation	≥ 2.5 mg/mL	≥ 13.43 mM	In a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

Experimental Protocols for Solubility Determination

A precise and reproducible method for determining solubility is crucial for any experimental work. Below is a general protocol for determining the solubility of a compound like **1-Naphthyl acetate** in a given solvent.

Protocol: Saturated Shake-Flask Method

This method is a widely accepted technique for determining the equilibrium solubility of a compound.

Materials:

- **1-Naphthyl acetate** (solid)
- Solvent of interest (e.g., DMSO, ethanol)
- Analytical balance
- Vials with screw caps
- Shaker or rotator capable of constant agitation
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

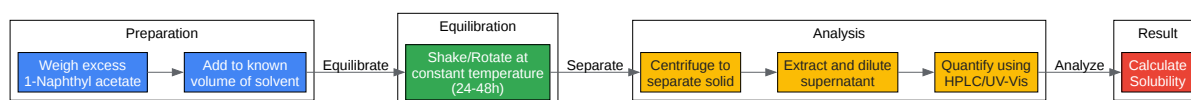
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **1-Naphthyl acetate** to a series of vials containing a known volume of the solvent. The amount of solid should be sufficient to ensure that undissolved particles remain after reaching equilibrium.
- **Equilibration:** Tightly cap the vials and place them on a shaker or rotator at a constant temperature (e.g., 25 °C) for a predetermined period (e.g., 24-48 hours) to allow the solution to reach equilibrium.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- **Sample Dilution:** Carefully pipette a known volume of the clear supernatant and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.

- Quantification: Analyze the diluted samples using a calibrated HPLC or UV-Vis spectrophotometry method to determine the concentration of **1-Naphthyl acetate**.
- Calculation: Calculate the solubility of **1-Naphthyl acetate** in the solvent based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **1-Naphthyl acetate** using the saturated shake-flask method.



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Caption: Workflow for Solubility Determination.

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